

Hexythiazox Solubility in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Hexythiazox in various organic solvents. The information is intended to support research, development, and formulation activities involving this non-systemic acaricide. All quantitative data is presented in a clear tabular format for ease of comparison, and a detailed experimental protocol for solubility determination is provided.

Core Data: Hexythiazox Solubility

The solubility of Hexythiazox, a compound with low aqueous solubility, is significantly higher in a range of organic solvents. This characteristic is crucial for its formulation and application. The following tables summarize the quantitative solubility data for Hexythiazox in several common organic solvents.



Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)
Chloroform	20	1370 - 1379[1]	1370 - 1379
Xylene	20	362[1][2]	362
Acetone	20	160[1][2]	160
Acetonitrile	20	28.6[1][2]	28.6
Methanol	20	20.6[1][2]	20.6
n-Hexane	20	3.9 - 4[1]	3.9 - 4

Solvent	Temperature (°C)	Solubility (mg/mL)
Dimethylformamide (DMF)	Not Specified	5[3]
Dimethyl sulfoxide (DMSO)	25	71[4]
Ethanol	25	24[4]
Ethanol	Not Specified	0.2[3]

Note: Solubility values can vary slightly due to experimental conditions and purity of the substance.

Experimental Protocols: Solubility Determination

The determination of Hexythiazox solubility in organic solvents typically follows a standardized protocol, such as the shake-flask method outlined in OECD Guideline 105. This method is a reliable approach to determine the saturation concentration of a substance in a given solvent at a specific temperature.

Objective: To determine the saturation solubility of Hexythiazox in a specific organic solvent at a constant temperature.

Materials:

Hexythiazox (analytical standard, purity ≥98%)



- Selected organic solvent (HPLC grade)
- · Glass flasks with stoppers
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of Supersaturated Solution: An excess amount of Hexythiazox is added to a
 flask containing the organic solvent of interest. The flask is then tightly sealed to prevent
 solvent evaporation.
- Equilibration: The flask is placed in a constant temperature shaker bath and agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached between the undissolved solid and the solvent. Preliminary tests are often conducted to determine the optimal equilibration time.
- Phase Separation: After equilibration, the solution is allowed to stand at the same constant temperature to allow the undissolved Hexythiazox to settle. The suspension is then centrifuged at a controlled temperature to further separate the solid material from the saturated solution.
- Sample Collection: A clear aliquot of the supernatant is carefully withdrawn. To ensure no solid particles are transferred, the sample is filtered through a syringe filter (e.g., $0.45 \mu m$).
- Quantification: The concentration of Hexythiazox in the filtered, saturated solution is determined using a validated analytical method, typically HPLC with UV detection. A



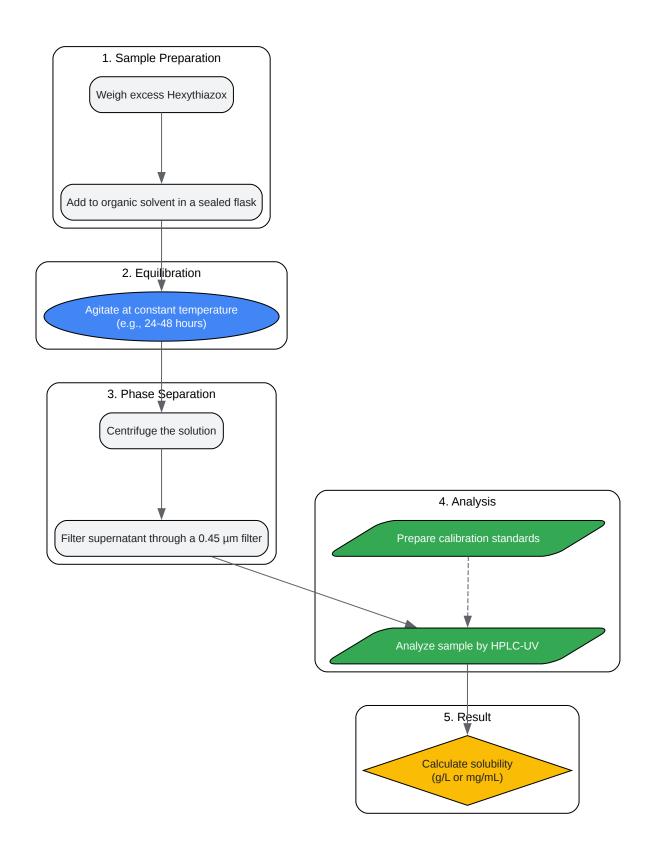
calibration curve is prepared using standard solutions of Hexythiazox of known concentrations.

 Data Analysis: The solubility is expressed as the mass of Hexythiazox per volume of solvent (e.g., g/L or mg/mL). The experiment is typically performed in triplicate to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of Hexythiazox using the shake-flask method followed by HPLC analysis.





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Caption: Workflow for Hexythiazox solubility determination.



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